

# In-depth Technical Guide on 11,12-De(methylenedioxy)danuphylline: Data Currently Unavailable

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## Compound of Interest

Compound Name: 11,12-De(methylenedioxy)danuphylline

Cat. No.: B569794

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A comprehensive search for the mechanism of action, signaling pathways, and experimental protocols for **11,12-De(methylenedioxy)danuphylline** has revealed a significant lack of available scientific literature. While the compound is identified as an indole alkaloid isolated from the leaves and stems of *Kopsia officinalis*, detailed pharmacological data remains elusive in the public domain.<sup>[1]</sup>

Currently, information is limited to supplier catalogs, which do not provide the in-depth technical details required for a comprehensive guide for researchers, scientists, and drug development professionals. One vendor suggests the compound is explored for its potential as a bronchodilator and its utility in studying adenosine receptor pathways and phosphodiesterase inhibition; however, no supporting experimental data, protocols, or quantitative analysis is provided to substantiate these claims.<sup>[2]</sup>

### Limitations in Available Data:

- **Mechanism of Action:** No peer-reviewed studies detailing the specific molecular targets or the precise mechanism by which **11,12-De(methylenedioxy)danuphylline** exerts its effects were identified.
- **Quantitative Data:** There is a notable absence of quantitative data, such as IC<sub>50</sub>, K<sub>i</sub>, or other binding affinities, which are crucial for understanding the compound's potency and selectivity.

- Signaling Pathways: Without knowledge of the molecular targets, the specific signaling pathways modulated by this compound cannot be determined or visualized.
- Experimental Protocols: Detailed methodologies for key experiments involving **11,12-De(methylenedioxy)danuphylline** are not available in the public literature.

Due to the absence of this critical information, it is not possible to construct the requested in-depth technical guide with clearly structured tables of quantitative data, detailed experimental protocols, and diagrams of signaling pathways. Further primary research is required to elucidate the pharmacological profile of **11,12-De(methylenedioxy)danuphylline**.

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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. 11,12-De(methylenedioxy)danuphylline [myskinrecipes.com]
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